

Health and safety data for 3-Bromophenanthrene-9,10-dione

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Compound of Interest

Compound Name: 3-Bromophenanthrene-9,10-dione

Cat. No.: B181802

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An In-depth Technical Guide to the Health and Safety of **3-Bromophenanthrene-9,10-dione**

This guide provides a comprehensive overview of the health and safety data currently available for **3-Bromophenanthrene-9,10-dione**, tailored for researchers, scientists, and professionals in drug development. The information is presented to facilitate easy access and comparison, with detailed experimental protocols for the assessment of the identified hazards.

Section 1: Chemical and Physical Properties

While detailed experimental data on the toxicological properties of **3-Bromophenanthrene-9,10-dione** is limited, its basic chemical and physical characteristics are foundational to understanding its hazard profile.

Property	Value	Source
Molecular Formula	C ₁₄ H ₇ BrO ₂	[1][2]
Molecular Weight	287.11 g/mol	[3]
CAS Number	13292-05-2	[1]
Appearance	Light yellow to brown powder/crystal	[4]
Melting Point	272 °C	[4]
Purity	>95.0% (GC) to ~97%	[1][4]
Storage	Room temperature, desiccated, in a cool and dark place (<15°C recommended)	[1][4]

Section 2: Health and Safety Hazard Summary

The following tables summarize the known health and safety hazards associated with **3-Bromophenanthrene-9,10-dione** based on aggregated GHS (Globally Harmonized System of Classification and Labelling of Chemicals) data.

GHS Hazard Classification

Hazard Class	Category	GHS Code	Hazard Statement
Acute toxicity, oral	Category 4	H302	Harmful if swallowed
Skin corrosion/irritation	Category 2	H315	Causes skin irritation
Serious eye damage/eye irritation	Category 2A	H319	Causes serious eye irritation
Sensitization, Skin	Category 1	H317	May cause an allergic skin reaction
Specific target organ toxicity, single exposure; Respiratory tract irritation	Category 3	H335	May cause respiratory irritation
Hazardous to the aquatic environment, acute hazard	Category 1	H400	Very toxic to aquatic life
Hazardous to the aquatic environment, long-term hazard	Category 1	H410	Very toxic to aquatic life with long lasting effects

Data sourced from multiple suppliers and databases. The percentage of notifications for each H-statement varies across sources.[\[3\]](#)[\[5\]](#)

Precautionary Statements (P-Statements)

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P264	Wash skin thoroughly after handling.	
P270	Do not eat, drink or smoke when using this product.	
P273	Avoid release to the environment.	
P280	Wear protective gloves/ eye protection/ face protection.	
Response	P301 + P312 + P330	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P337 + P313	If eye irritation persists: Get medical advice/attention.	
P391	Collect spillage.	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

Section 3: Experimental Protocols for Hazard Assessment

While specific toxicological studies for **3-Bromophenanthrene-9,10-dione** are not publicly available, the following are detailed, standardized methodologies for assessing the types of hazards identified for this compound, primarily based on OECD Test Guidelines.

Acute Oral Toxicity - Up-and-Down Procedure (OECD Test Guideline 425)

This method is used to determine the acute oral toxicity of a substance, providing an estimate of the LD50 (the dose lethal to 50% of a test population).

Objective: To determine the oral dose of a substance that causes mortality in 50% of a group of test animals.

Test Animal: Typically female rats.

Principle: A sequential dosing process where the outcome of one animal determines the dose for the next. If an animal survives, the dose for the next animal is increased. If an animal dies, the dose is decreased. This continues until specific stopping criteria are met.

Methodology:

- **Preparation of Animals:** Healthy, young adult animals are acclimatized to laboratory conditions for at least 5 days. They are fasted prior to dosing (food, but not water, is withheld).
- **Dose Formulation:** The test substance is typically administered in a constant volume, often as a solution or suspension in an appropriate vehicle (e.g., water, corn oil).
- **Administration:** The substance is administered in a single dose by gavage using a stomach tube or a suitable intubation cannula.
- **Dosing Sequence:**
 - A starting dose is selected, usually a level expected to be moderately toxic.

- A single animal is dosed.
- If the animal survives for a defined period (typically 48 hours), the next animal receives a higher dose (the dose progression factor is a constant, e.g., 3.2).
- If the animal dies, the next animal receives a lower dose.
- Observation: Animals are observed for mortality and clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior) for at least 14 days. Body weight is recorded weekly.
- Data Analysis: The LD50 is calculated using maximum likelihood estimation based on the sequence of survival and death outcomes.

Acute Dermal Irritation/Corrosion (OECD Test Guideline 404)

This test assesses the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.

Objective: To determine the irritant or corrosive potential of a substance when applied to the skin.

Test Animal: Typically albino rabbits.

Methodology:

- Preparation of Animals: The fur is clipped from the dorsal area of the trunk of the test animals approximately 24 hours before the test.
- Application of Test Substance: A small amount (e.g., 0.5 g of solid) of the test substance is applied to a small area of skin (approx. 6 cm²) and covered with a gauze patch.
- Exposure: The patch is held in place with non-irritating tape for a 4-hour exposure period.
- Observation: After exposure, the patch is removed, and the skin is washed. The skin is then examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.

- **Scoring:** The severity of erythema and edema is scored on a scale (e.g., 0 to 4). The mean scores for each observation period are calculated.
- **Classification:** The substance is classified as an irritant based on the mean scores. If irreversible tissue damage (corrosion) is observed, the test is terminated.

Acute Eye Irritation/Corrosion (OECD Test Guideline 405)

This test evaluates the potential of a substance to cause damage to the eye.

Objective: To determine the irritant or corrosive potential of a substance when applied to the eye.

Test Animal: Typically albino rabbits.

Methodology:

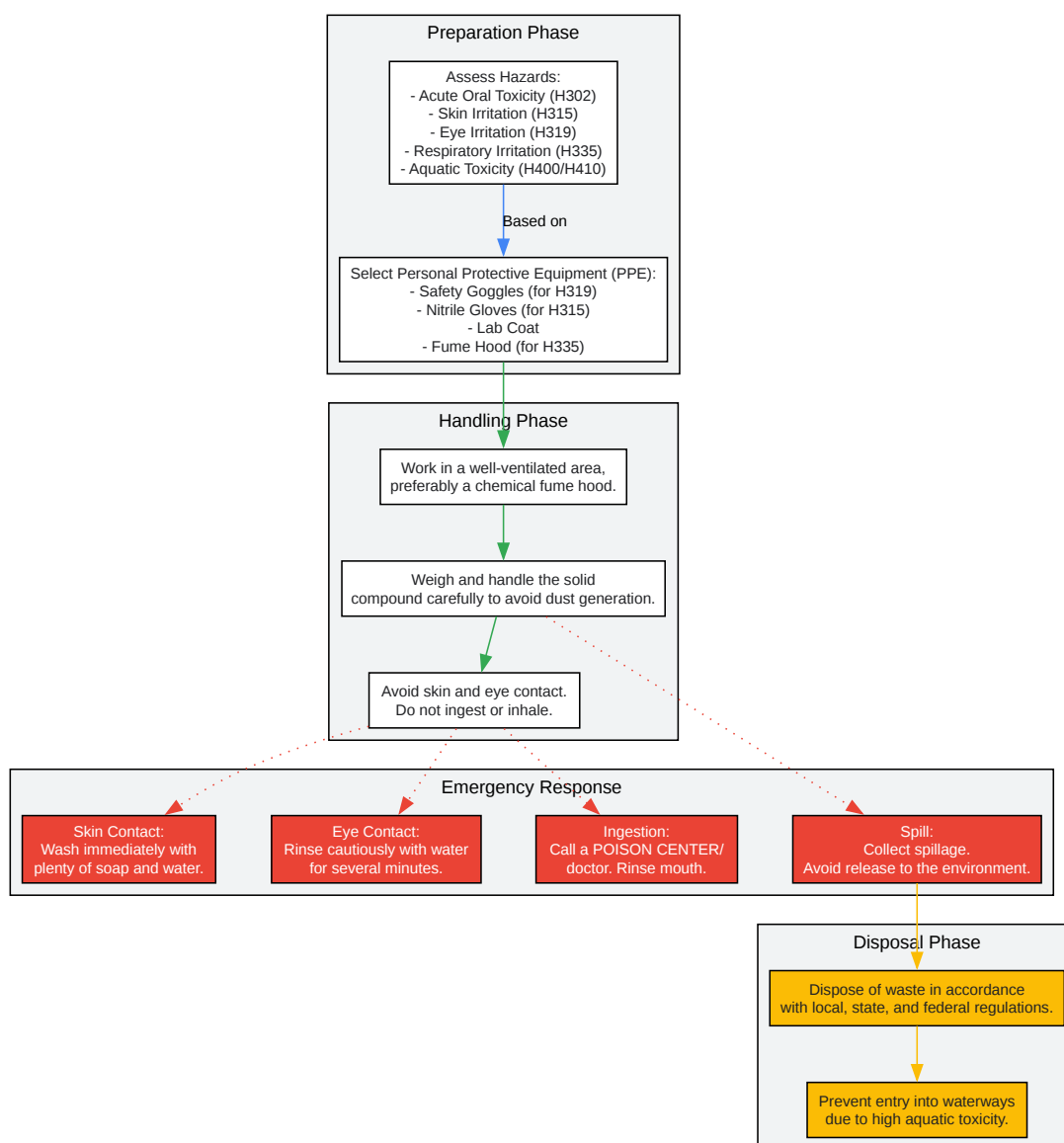
- **Application of Test Substance:** A small amount (e.g., 0.1 mL of liquid or a corresponding amount of solid) of the test substance is instilled into the conjunctival sac of one eye of the test animal. The other eye remains untreated and serves as a control.
- **Observation:** The eyes are examined at 1, 24, 48, and 72 hours after application. The cornea, iris, and conjunctiva are evaluated for the degree of opacity, inflammation, and discharge.
- **Scoring:** The severity of the effects is scored according to a standardized system.
- **Classification:** The substance is classified based on the persistence and severity of the eye lesions. If a corrosive effect is suspected, a single animal is tested first.

Section 4: Signaling Pathways and Logical Workflows

As there is no specific information available in the public domain regarding the interaction of **3-Bromophenanthrene-9,10-dione** with cellular signaling pathways, a logical workflow for the

safe handling of this chemical is provided below. This diagram outlines the necessary steps to mitigate the risks associated with its identified hazards.

Safe Handling Workflow for 3-Bromophenanthrene-9,10-dione



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Caption: Logical workflow for the safe handling of **3-Bromophenanthrene-9,10-dione**.

Section 5: Conclusion

The available data indicates that **3-Bromophenanthrene-9,10-dione** is a hazardous substance that requires careful handling. It is harmful if swallowed, causes skin and serious eye irritation, may cause respiratory irritation, and is very toxic to aquatic life. While specific quantitative toxicological data such as LD50 values are not readily available, the GHS classifications necessitate the use of stringent safety protocols. Researchers and drug development professionals should adhere to the handling and disposal procedures outlined in this guide and consult their institution's safety guidelines. Further experimental studies are required to fully characterize the toxicological profile and potential biological effects of this compound.

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